

# Procurement and Application of Losartan Azide Analytical Standard

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## Compound of Interest

Compound Name: Losartan azide

Cat. No.: B10830609

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## Introduction

**Losartan azide**, chemically known as 5-(4'-((5-(azidomethyl)-2-butyl-4-chloro-1H-imidazol-1-yl)methyl)-[1,1'-biphenyl]-2-yl)-1H-tetrazole, is a known impurity of Losartan, an angiotensin II receptor blocker used to treat high blood pressure.[1][2] Initially, concerns were raised about the potential mutagenicity of this azido impurity, leading to stringent control measures.[3][4] However, subsequent in vivo studies have confirmed that **losartan azide** is not mutagenic.[5] Consequently, it is now classified as a standard impurity under ICH Q3A/B guidelines, and its control is managed as a non-mutagenic impurity.[5]

This document provides detailed application notes and protocols for the procurement, handling, and analytical application of the **losartan azide** analytical standard for researchers, scientists, and drug development professionals.

## Procurement and Specifications

The procurement of a high-quality analytical standard is the first critical step in ensuring accurate and reproducible analytical results. Several reputable suppliers offer **losartan azide** analytical standards.

## Recommended Suppliers

A list of potential suppliers for the **losartan azide** analytical standard (CAS No. 727718-93-6) is provided below. It is recommended to request a Certificate of Analysis (CoA) from the supplier

before purchase to ensure it meets the required specifications.

- [SynZeal\[6\]](#)
- [LGC Standards\[7\]](#)
- [Chemicea\[1\]](#)
- [Veeprho\[8\]](#)
- [Clearsynth\[9\]](#)
- [Simson Pharma\[10\]](#)
- [SynThink\[11\]](#)
- [KM Pharma Solution Private Limited\[12\]](#)

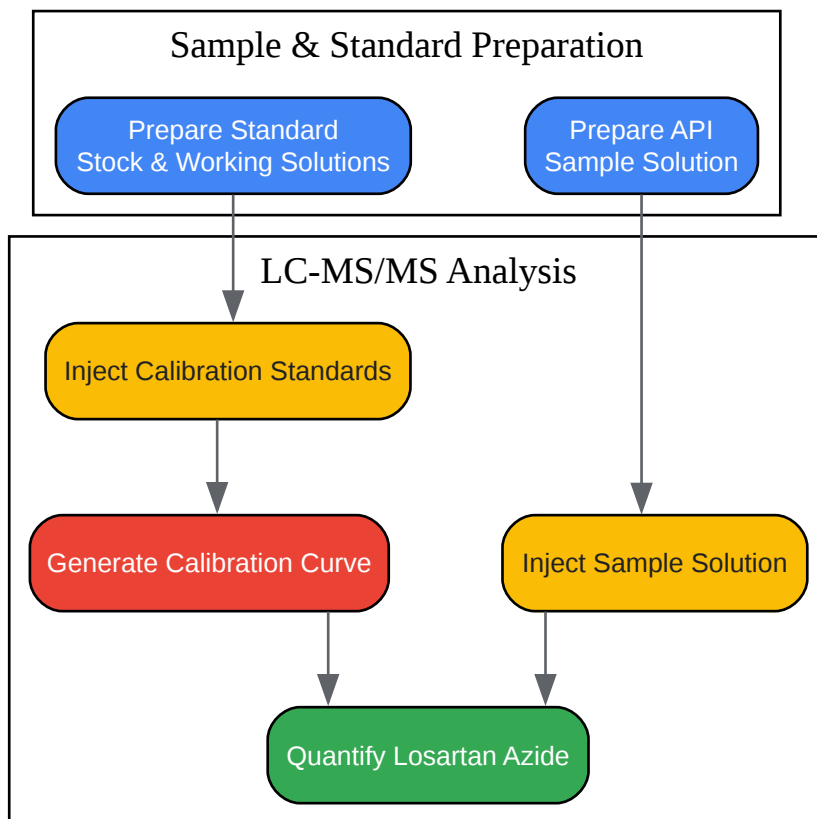
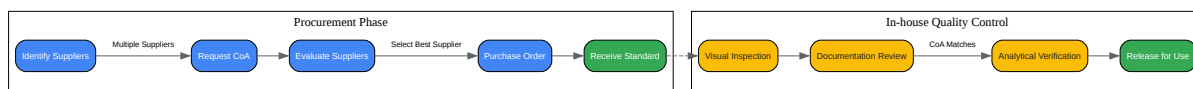
## Quality Specifications

The quality of the analytical standard is paramount. The following table summarizes key specifications to consider when procuring **losartan azide**.

Parameter	Specification	Supplier Examples & Notes
CAS Number	727718-93-6	Consistently referenced by all major suppliers. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Molecular Formula	C22H22ClN9	<a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Molecular Weight	~447.9 g/mol	<a href="#">[1]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Purity	≥95% (HPLC)	LGC Standards specifies >95% (HPLC). <a href="#">[13]</a> It is crucial to obtain the exact purity from the supplier's Certificate of Analysis for accurate standard preparation.
Documentation	Certificate of Analysis (CoA)	Should be requested from the supplier. SynZeal, Chemicea, and SynThink explicitly mention providing a CoA. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[11]</a> Veeprho provides a detailed Structure Elucidation Report (SER). <a href="#">[8]</a>
Available Pack Sizes	25 mg, 50 mg, 100 mg	Clearsynth offers these pack sizes. <a href="#">[9]</a> Check with other suppliers for their available quantities.

## Procurement and Quality Control Workflow

The following diagram illustrates a recommended workflow for the procurement and initial quality control of the **losartan azide** analytical standard.



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## References

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- 5. Losartan azide impurity confirmed as not an in vivo mutagen compound - Guidance, Documents, Resources - Nitrosamines Exchange [[nitrosamines.usp.org](https://nitrosamines.usp.org)]
- 6. Losartan Azide impurity | 727718-93-6 | SynZeal [[synzeal.com](https://synzeal.com)]
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- 11. [synthinkchemicals.com](https://synthinkchemicals.com) [[synthinkchemicals.com](https://synthinkchemicals.com)]
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